

3-chloro-N-(3-chlorophenyl)propanamide toxicity data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-chloro-N-(3-chlorophenyl)propanamide

CAS No.: 99585-98-5

Cat. No.: B1594473

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Executive Summary & Chemical Identity

3-chloro-N-(3-chlorophenyl)propanamide (CAS 99585-98-5) is a halogenated secondary amide utilized primarily as an intermediate in the synthesis of nitrogen-containing heterocycles (e.g., oxindoles, quinolinones) and bioactive small molecules.^{[1][2][3][4][5]}

While often categorized as a standard "Irritant/Harmful" reagent in vendor catalogs, its structural motifs—specifically the

-chloropropionyl chain and the 3-chloroaniline moiety—dictate a more rigorous safety posture.^{[1][2][3][4][5]} This guide synthesizes available toxicological data with mechanistic insights to establish a "Safety by Design" handling protocol.

Physicochemical Profile:

Property	Data	Relevance
CAS Number	99585-98-5	Unique Identifier
Formula	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	Halogenated Amide
Mol. Weight	218.08 g/mol	Small Molecule
Physical State	Solid (Off-white to yellow)	Dust inhalation risk
Solubility	DMSO, Methanol, DCM	Lipophilic; skin absorption potential
Reactivity	-elimination susceptible	Potential alkylating agent

Toxicological Profile

The following data aggregates GHS classifications from REACH dossiers and safety data sheets (SDS), supplemented with read-across analysis of its metabolic precursors.

Acute Toxicity & Irritation (Experimental/GHS)[1][2][3][4][5]

Hazard Class	Category	H-Code	Description
Acute Oral	Cat.[1][2][4][5][8] 4	H302	Harmful if swallowed (mg/kg).[1][2][3][5]
Skin Irritation	Cat. 2	H315	Causes skin irritation.[1][2][3][4][5][9]
Eye Irritation	Cat. 2A	H319	Causes serious eye irritation.[1][2][3][4][5][9]
STOT-SE	Cat. 3	H335	May cause respiratory irritation.[2][3][4][5][9][10]

“

Expert Insight: While H302 indicates moderate acute toxicity, the lipophilicity of this compound suggests high bioavailability.[1][2][3][5] Inhalation of dusts should be treated with higher caution than the oral rating suggests due to the localized irritation potential (H335) and rapid systemic uptake.[1][2][3][5]

Latent Hazards: Metabolic & Chemical Reactivity[1][2][3][4]

Standard SDSs often omit the "hidden" hazards derived from the compound's reactivity and metabolism.[1][2][3][5]

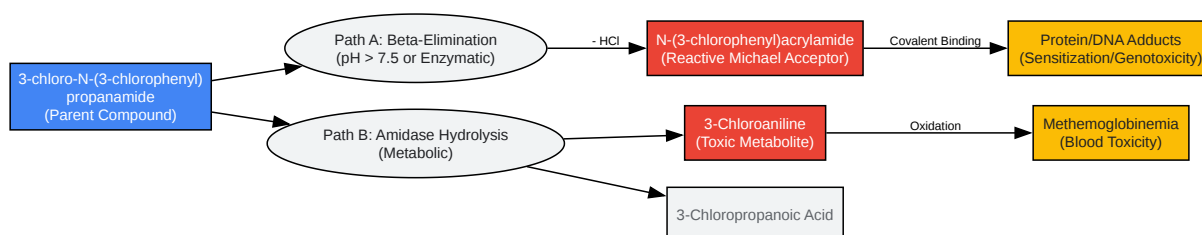
- Alkylating Potential (Genotoxicity Risk): The

-chloroamide motif is an electrophile.[2][3][4][5] Under physiological conditions (pH 7.4), it can undergo slow elimination to form an acrylamide derivative (Michael acceptor), which can alkylate DNA or proteins (cysteine residues).[1][2][3][5]

- Metabolic Hydrolysis (Methemoglobinemia Risk): Enzymatic hydrolysis (amidases) releases 3-chloroaniline.[2][3][4][5]
 - 3-Chloroaniline Toxicity: Toxic if swallowed/inhaled (H301/H331) and a known methemoglobin inducer (STOT RE 2).[1][2][3][5]
 - Implication: Chronic exposure to the parent amide may mimic aniline toxicity symptoms (cyanosis, fatigue).[1][2][3][5]

Mechanism of Action (Toxicodynamics)[1][2][3][5]

Understanding the chemical fate of **3-chloro-N-(3-chlorophenyl)propanamide** is critical for establishing valid safety controls.[1][2][3][4][5] The diagram below illustrates the dual-pathway risk: direct alkylation versus hydrolytic bioactivation.[2][3][4][5]



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Figure 1: Toxicological fate of **3-chloro-N-(3-chlorophenyl)propanamide** showing alkylation and hydrolysis pathways.[1][2][3][4][5]

Handling & Risk Management Protocols Engineering Controls

- Primary Containment: Weighing and transfer must occur inside a Class I Biological Safety Cabinet (BSC) or a chemically rated fume hood with HEPA filtration.[1][2][3][5]
- Decontamination: The

-chloro group is susceptible to nucleophilic attack.[2][3][4][5] Spills should be neutralized with a solution of 10% Sodium Thiosulfate (to quench alkylating potential) followed by detergent cleaning.[1][2][3][5]

Personal Protective Equipment (PPE)

- Respiratory: N95 (minimum) for solid handling; P100/OV cartridges if heating or dissolving in organic solvents.[1][2][3][4][5]
- Dermal: Double-gloving is mandatory.[2][3][4][5]
 - Inner Layer: Nitrile (4 mil).[1][2][3][5]
 - Outer Layer: Nitrile (minimum 8 mil) or Laminate film (Silver Shield) for prolonged handling in solution.[1][2][3][5]
 - Rationale: Halogenated aromatics can permeate standard latex/thin nitrile rapidly.[1][2][3][5]

Experimental Protocol: Purity & Stability Validation

To ensure scientific integrity, researchers must validate that the material has not degraded into its more toxic precursors (3-chloroaniline) prior to use in biological assays.[1][2][3][5]

Objective: Quantify parent compound and detect residual 3-chloroaniline (Limit of Quantitation: 0.1%).

Methodology: Reverse-Phase HPLC

- Mobile Phase A: 0.1% Formic Acid in Water.[1][2][3][5]
- Mobile Phase B: Acetonitrile (MeCN).[1][2][3][5]
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.[2][3][5]
- Gradient:
 - 0-2 min: 5% B (Isocratic)[1][2][3][5]

- 2-10 min: 5%
95% B (Linear Gradient)[1][2][3][5]
- 10-12 min: 95% B (Wash)[1][2][3][5]
- Detection: UV at 254 nm (aromatic ring) and 240 nm (amide bond).[1][2][3][5]
- Sample Prep: Dissolve 1 mg/mL in MeCN.

Acceptance Criteria:

- Parent Peak: >98% Area Under Curve (AUC).[2][3][5]
- 3-Chloroaniline Impurity: <0.1%.[2][3][5][11] (Note: Aniline derivatives typically elute earlier than the amide due to increased polarity).[1][2][3][5]

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- To cite this document: BenchChem. [3-chloro-N-(3-chlorophenyl)propanamide toxicity data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594473/docs#3-chloro-n-3-chlorophenyl-propanamide-toxicity-data\]](https://www.benchchem.com/product/b1594473/docs#3-chloro-n-3-chlorophenyl-propanamide-toxicity-data)

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